Quantitative Determination of Iodide in Research Samples: Principles, Protocols, and Best Practices

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Compound of Interest

Compound Name:	*Hydron;iodide*
CAS No.:	*17144-19-3*
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Introduction

Iodine is an essential micronutrient vital for the synthesis of thyroid hormones, which are critical for metabolic regulation and neurological development. The quantitative determination of its most common form, the iodide ion (I^-), is paramount across diverse scientific disciplines. In pharmaceutical development, accurate iodide quantification is crucial for quality control of supplements and therapeutic formulations.[1][2] In biomedical research, measuring iodide in biological matrices like serum, urine, and saliva provides insights into thyroid function, nutritional status, and metabolic studies.[3][4][5] Environmental monitoring also relies on sensitive iodide detection in samples such as seawater and drinking water.[6][7]

However, the analysis of iodide is often challenging due to its presence at trace levels within complex sample matrices. These matrices can contain a host of interfering substances that compromise the accuracy and reliability of the results.[8][9] This guide, designed for researchers, scientists, and drug development professionals, provides a detailed overview of three robust methods for the quantitative determination of iodide: Ion Chromatography (IC),

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Spectrophotometry based on the Sandell-Kolthoff reaction, and Potentiometry using an Ion-Selective Electrode (ISE). This document moves beyond simple procedural lists to explain the causality behind experimental choices, ensuring that each protocol functions as a self-validating system.

Method 1: Ion Chromatography (IC)

Ion Chromatography is a powerful and versatile technique for the separation and quantification of ionic species. It has become a preferred method for iodide analysis, particularly in complex samples, due to its high selectivity and sensitivity.[10] The technique is well-suited for separating iodide from other anions that might interfere with other methods.[6][10]

Principle of the Method

IC separates ions based on their affinity for a stationary phase (ion-exchange resin) packed in a column. A liquid mobile phase, or eluent, carries the sample through the column. Ions with a lower affinity for the resin move through the column faster, while those with a higher affinity are retained longer. This differential retention allows for the separation of different ions. For iodide detection, several methods can be employed post-separation:

- Suppressed Conductivity Detection: A highly sensitive and common method where the high conductivity of the eluent is "suppressed" chemically, allowing for the low-conductivity signal of the analyte ions to be detected against a low-background noise.[10]
- UV Detection: Iodide absorbs UV light at approximately 223-226 nm. This detection method is particularly advantageous in saline matrices, as major ions like chloride and carbonate do not absorb at this wavelength and thus do not interfere.[6]
- Pulsed Amperometric Detection (PAD): An electrochemical detection technique offering high sensitivity, where iodide is detected at a silver working electrode.[3]

Expertise & Experience: The Rationale Behind IC

The choice of IC is often driven by the need for specificity. Unlike some colorimetric or potentiometric methods, IC physically separates iodide from potentially interfering ions like bromide or sulfide before detection. This makes it an exceptionally reliable method for complex matrices such as serum, urine, or food samples.[3][11] For instance, when analyzing seawater,

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the immense concentration of chloride and carbonate would overwhelm conductivity detection. By using a high-capacity anion-exchange column and UV detection, iodide can be accurately quantified without interference.[6] For biological samples like serum, a preliminary ultrafiltration step is crucial to remove proteins, which would otherwise foul the analytical column and compromise the separation.[3]

Detailed Protocol: Iodide Determination in Serum by IC-PAD

This protocol is adapted from validated methods for analyzing iodide in biological fluids.[3]

1. Reagents and Materials

- Potassium Iodide (KI), analytical standard grade
- Deionized (DI) water, >18 MΩ·cm
- Nitric Acid (HNO_3), eluent grade
- Syringe filters, 0.22 µm
- Centrifugal ultrafiltration units (e.g., 3 kDa MWCO)
- Anion-exchange column (e.g., a hydroxide-selective, high-capacity column)[11]
- Ion Chromatograph equipped with a Pulsed Amperometric Detector and a silver working electrode.

2. Standard Preparation

- Stock Standard (1000 mg/L Iodide): Accurately weigh and dissolve 1.308 g of KI in 1000 mL of DI water. Store at 4°C.
- Working Standards (0.1 to 5.0 mg/L): Prepare a series of working standards by serial dilution of the stock standard with DI water. These standards should bracket the expected concentration of the samples.

3. Sample Preparation

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- Thaw frozen serum samples at room temperature.[3]
- Vortex the sample to ensure homogeneity.
- Place 500 µL of serum into an ultrafiltration unit.
- Centrifuge according to the manufacturer's instructions to separate proteins.
- Collect the protein-free ultrafiltrate.
- Inject a 100 µL aliquot of the filtered sample directly into the IC system.[3]

4. Instrumental Parameters

- Eluent: 25 mM Nitric Acid[3]
- Flow Rate: 1.0 mL/min[10]
- Column Temperature: 45°C[10]
- Injection Volume: 100 µL[3]
- Detector: Pulsed Amperometry with a silver working electrode.
- Run Time: Approx. 20 minutes (or until the iodide peak has eluted).[3]

5. Calibration and Quantification

- Generate a calibration curve by injecting the working standards and plotting the peak area against concentration.
- The linearity should be confirmed ($r^2 > 0.998$).[3]
- Quantify the iodide concentration in the samples by comparing their peak areas to the calibration curve.

IC Workflow Diagram

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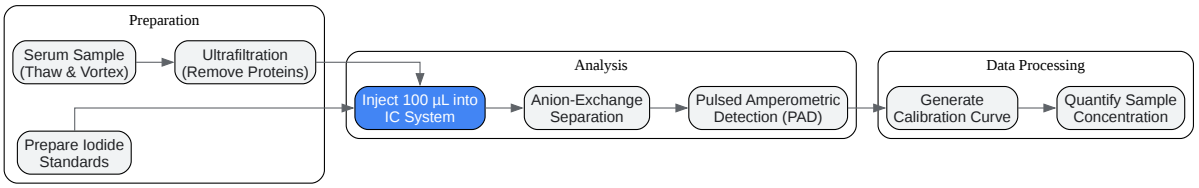

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Caption: Workflow for Iodide Quantification by Ion Chromatography.

Trustworthiness: Pitfalls and Troubleshooting

- Matrix Interference: Despite high selectivity, extreme concentrations of other anions can cause peak co-elution or suppression. Diluting the sample is a primary strategy to mitigate this.[4]
- Column Contamination: Biological samples can irreversibly bind to the column. The use of guard columns and rigorous sample cleanup (like ultrafiltration) is essential to prolong column life.
- Detector Stability: Electrochemical detectors can be sensitive to eluent composition and flow rate changes. Ensure the system is well-equilibrated before analysis to prevent baseline drift.

Method 2: Spectrophotometry (Sandell-Kolthoff Reaction)

The Sandell-Kolthoff (S-K) reaction is the most widely used colorimetric method for iodide determination, especially in clinical and epidemiological studies for assessing urinary iodide.[8] [12] It is valued for its high sensitivity and cost-effectiveness.

Principle of the Method

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The method is based on the catalytic effect of iodide on the slow reduction of yellow ceric ions (Ce^{4+}) to colorless cerous ions (Ce^{3+}) by arsenious acid (As^{3+}).[8][13] The rate of the color change (fading of the yellow color) is directly proportional to the concentration of iodide in the sample. The reaction is monitored spectrophotometrically by measuring the decrease in absorbance at around 405-420 nm.[13]

Expertise & Experience: The Rationale Behind the S-K Method

The power of the S-K method lies in its catalytic nature, which allows for the detection of very low iodide concentrations.[13] However, this reaction is not inherently specific to iodide and is susceptible to interference from other reducing or oxidizing substances present in complex biological matrices like urine.[8][9] Therefore, a critical and indispensable preliminary step is the digestion of the sample. Digestion using reagents like ammonium persulfate or chloric acid serves to destroy interfering organic matter and release iodide, ensuring the reaction rate is solely dependent on the iodide concentration.[8][12] Temperature control is also paramount, as reaction kinetics are highly temperature-dependent.

Detailed Protocol: Iodide Determination in Urine via S-K Reaction

This protocol is based on established methods for urinary iodide analysis.[12][14]

1. Reagents and Materials

- Warning: This method uses highly toxic reagents (Arsenious Acid). Handle with extreme care under a fume hood and follow all institutional safety guidelines.
- Potassium Iodate (KIO_3) or Potassium Iodide (KI), analytical standard
- Ammonium Persulfate
- Arsenious Acid (As_2O_3)
- Sulfuric Acid (H_2SO_4)
- Sodium Chloride (NaCl)

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- Ceric Ammonium Sulfate
- Spectrophotometer (plate reader or cuvette-based) with temperature control.

2. Standard and Reagent Preparation

- Iodide Standards (20-300 µg/L): Prepare from a stock solution of KIO_3 or KI.
- Arsenious Acid Solution: Dissolve As_2O_3 in NaOH, then neutralize and acidify with H_2SO_4.
- Ceric Ammonium Sulfate Solution: Dissolve in H_2SO_4.
- Ammonium Persulfate Solution: Prepare fresh daily.

3. Sample Preparation (Digestion)

- Pipette 250 µL of urine samples, standards, and controls into test tubes or a microplate.
- Add 500 µL of ammonium persulfate solution.
- Incubate in a heating block or oven at 90-100°C for 60 minutes to digest the organic matrix. [8]
- Allow the samples to cool to room temperature.

4. Kinetic Measurement

- Equilibrate the digested samples, standards, and reagents to a constant temperature (e.g., 25°C).
- Add 250 µL of arsenious acid solution to each well/tube and mix.
- Initiate the reaction by adding 125 µL of ceric ammonium sulfate solution. Mix immediately.
- Measure the absorbance at 405 nm at a fixed time point (e.g., 15 or 30 minutes) or monitor the change in absorbance over time (kinetic reading).

5. Calibration and Quantification

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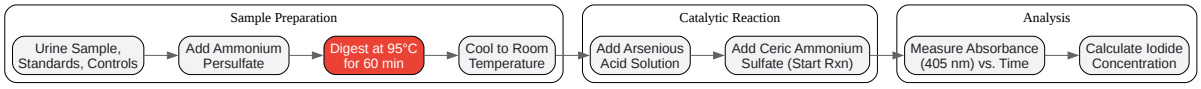
- Construct a calibration curve by plotting the absorbance (or rate of change of absorbance) against the concentration of the iodide standards.
- Calculate the iodide concentration in the samples from the calibration curve.

Sandell-Kolthoff Workflow Diagram



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Caption: Workflow for the Sandell-Kolthoff Catalytic Method.

Trustworthiness: Pitfalls and Troubleshooting

- Reagent Toxicity: Arsenious acid is highly toxic and carcinogenic.[8] Strict safety protocols are non-negotiable. Safer modifications of this method are actively being researched.[15]
- Interferences: Incomplete digestion can lead to falsely low results as other substances interfere with the redox reaction.[16] Conversely, some preservatives in urine samples can also interfere.[9][17]
- Method Sensitivity: The reaction is sensitive to temperature, timing, and light. All samples and standards must be treated identically and simultaneously to ensure comparability.

Method 3: Ion-Selective Electrode (ISE)

The iodide Ion-Selective Electrode (ISE) is a potentiometric sensor that allows for the rapid and direct determination of iodide ion activity in a solution.[7] It is a convenient tool for a variety of applications, from environmental testing to quality control in food production.[18][19]

Principle of the Method

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An ISE works like a specialized pH electrode. The iodide ISE contains a solid-state membrane, typically made of compressed silver iodide (AgI).[18] When the electrode is immersed in a sample containing iodide ions, an ion exchange occurs at the membrane surface. This generates an electrical potential difference across the membrane that is proportional to the logarithm of the iodide ion activity in the sample, as described by the Nernst equation.[18] This potential is measured against a stable reference electrode.

Expertise & Experience: The Rationale Behind ISE

The primary advantage of the ISE is its speed and ease of use, providing direct, real-time measurements without extensive sample preparation. However, a critical concept to understand is that the electrode responds to ion activity, not concentration. In dilute solutions, these are nearly identical. But in samples with high or variable ionic strength, the activity coefficient can change, leading to inaccurate concentration measurements. To overcome this, an Ionic Strength Adjuster (ISA) solution is added to both the standards and samples.[18] The ISA provides a high and constant background ionic strength, which stabilizes the activity coefficient and ensures the electrode's potential is directly proportional to the iodide concentration.

Detailed Protocol: Direct Iodide Measurement with ISE

This protocol provides a general framework for using an iodide ISE.[18][20]

1. Equipment and Reagents

- Iodide ISE (combination or separate sensing/reference electrodes).[18][20]
- Ion Meter or pH/mV meter.
- Potassium Iodide (KI), analytical standard.
- Iodide Ionic Strength Adjuster (ISA) solution (commercially available or prepared, e.g., a high concentration solution of an inert salt like potassium nitrate).[18]

2. Electrode Setup and Calibration

- Connect the ISE and reference electrode to the meter.

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- Prepare a series of at least three iodide standards (e.g., 10 mg/L, 100 mg/L, 1000 mg/L) by diluting a stock solution.
- For every 50 mL of each standard, add 1 mL of ISA solution (or follow manufacturer's recommendation).
- Immerse the electrode tips in the lowest concentration standard, stir gently, and wait for the reading to stabilize. Record the millivolt (mV) value.
- Rinse and blot the electrodes dry. Repeat the measurement for the remaining standards, moving from lowest to highest concentration.
- The meter will generate a calibration curve (mV vs. log concentration). The electrode slope should be within the acceptable range (typically -54 ± 5 mV per decade change in concentration).[21]

3. Sample Measurement

- Measure a known volume of the sample (e.g., 50 mL).
- Add the same proportion of ISA as used for the standards (e.g., 1 mL).
- Immerse the electrodes in the sample, stir, and record the stable mV reading.
- The meter will use the calibration curve to automatically convert the mV reading into the iodide concentration.

4. Electrode Maintenance

- Rinse electrodes with DI water and blot dry between measurements.
- Store the electrode according to the manufacturer's instructions. The sensing membrane should be kept clean; some models include a polishing set.[20]

ISE Measurement Workflow Diagram

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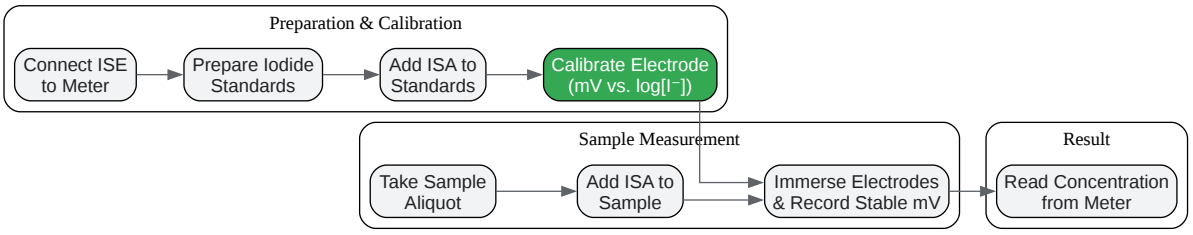

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Caption: Workflow for Direct Iodide Measurement using an ISE.

Trustworthiness: Pitfalls and Troubleshooting

- Ionic Interferences: The ISE membrane is not perfectly selective. High concentrations of other ions, particularly cyanide (CN^-), sulfide (S^{2-}), and bromide (Br^-), can interfere with the measurement and produce inaccurate results.[19][21]
- Electrode Fouling: Proteins, oils, and other substances in samples can coat the sensing membrane, leading to slow response times and calibration drift. Proper cleaning and regular polishing (if applicable) are necessary.
- Calibration Drift: The electrode slope and intercept can change over time. Frequent recalibration (e.g., at the beginning of each day or after every few hours of continuous use) is essential for maintaining accuracy.

Data Presentation: Method Comparison

Choosing the right method depends on the specific requirements of the research, including sample type, required sensitivity, sample throughput, and available budget.

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Feature	Ion Chromatography (IC)	Sandell-Kolthoff (Spectrophotometry)	Ion-Selective Electrode (ISE)
Principle	Physical separation & detection	Catalytic kinetic colorimetry	Potentiometry (Nernst equation)
Selectivity	Very High	Low (requires digestion)	Moderate
Sensitivity (LOD)	Very High (0.1 - 20 ng/mL)[3][22]	Highest (~1-2 ng/mL)[2][14]	Moderate (~10-100 ng/mL)[18][21]
Linearity Range	Wide (e.g., 100 - 5000 ng/mL)[3]	Narrow (e.g., 20 - 300 µg/L)[16]	Very Wide (0.01 - 127,000 mg/L)[18]
Sample Throughput	Moderate (automated)	High (microplate format)	Very High (direct measurement)
Major Interferences	Co-eluting anions	Redox-active species, matrix effects[9][16]	CN^-, S^{2-}, Br^-[19][21]
Sample Prep	Moderate (filtration/dilution)	Extensive (digestion)	Minimal (add ISA)
Cost (Instrument)	High	Low	Low
Expertise Required	High	Moderate (care with toxic reagents)	Low to Moderate
Best For	Complex matrices, high specificity needed, regulatory methods[10][11]	High-throughput screening (e.g., urine), low-cost applications[12]	Rapid QC checks, field testing, process monitoring[7]

References

- Hanna Instruments. (n.d.). Iodide Combination Ion Selective Electrode (ISE) - HI4111. Retrieved from [Link]
- NT Sensors. (n.d.). Iodide Ion Selective Electrode (ISE). Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- Ghent, C. A., & Reynolds, J. D. (2002). Development and validation of an assay for iodide in serum using ion chromatography with pulsed amperometric detection. Journal of Chromatography B: Analytical Technologies in the Biomedical and Life Sciences, 775(1), 133-139. Retrieved from [Link]
- Ionode. (n.d.). Ionode ISE-I Iodide Ion Selective Electrode. Retrieved from [Link]
- ATO.com. (n.d.). Iodide Ion Selective Electrode. Retrieved from [Link]
- Gawlik-Scislicka, M., & Szozda, R. (2005). Assay of iodine in edible salt using Sandell-Kolthoff catalytic method. Polish Journal of Food and Nutrition Sciences, 14(4), 387-390. Retrieved from [Link]
- Eawag. (1998). Determination of Iodide and Iodate by Ion Chromatography with Postcolumn Reaction and UV/Visible Detection. Analytical Chemistry, 70(19), 4148-4153. Retrieved from [Link]
- Mary, G., Balasubramanian, N., & Nagaraja, K. S. (2008). Spectrophotometric Determination of Iodine Species in Table Salt and Pharmaceutical Preparations. Chemical & Pharmaceutical Bulletin, 56(7), 888-893. Retrieved from [Link]
- Ma, W., & Zhelev, N. (2014). Review of analytical methods for the quantification of iodine in complex matrices. Journal of Separation Science & Technology, 3(1). Retrieved from [Link]
- Garcia, M. S., Sanchez-Pedreño, C., Albero, M. I., & Sanchez, C. (1991). Kinetic determination of iodide in pharmaceutical and food samples. Analyst, 116(6), 653-656. Retrieved from [Link]
- Dunn, J. T., Crutchfield, H. E., Gutekunst, R., & Dunn, A. D. (1993). Two simple methods for measuring iodine in urine. Thyroid, 3(2), 119-123. Retrieved from [Link]
- Yüksel, B., Özcan, O., & Yılmaz, F. M. (2018). Interference of preservatives on urinary iodine measurement by Sandell–Kolthoff method. Journal of Clinical Laboratory Analysis, 32(5), e22387. Retrieved from [Link]
- Donnen, P., Dramaix, M., & Brancart, F. (2012). Titrimetric Method Validation for the Quantification of Iodine in Salt Using the Accuracy Profile Approach. Food and Nutrition

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Sciences, 3, 1141-1147. Retrieved from [Link]

- Yüksel, B., Özcan, O., & Yılmaz, F. M. (2018). Interference of preservatives on urinary iodine measurement by Sandell–Kolthoff method. Journal of Clinical Laboratory Analysis, 32(5), e22387. Retrieved from [Link]

- Shrilatha, B. (2011). Spectrophotometric method for the determination of iodate using methylene blue as a chromogenic reagent. Journal of Chemistry, 8(S1), S101-S106. Retrieved from [Link]

- Ryšavá, L., Spáčil, J., & Bílek, R. (2004). Spectrophotometric determination of urinary iodine by the Sandell-Kolthoff reaction subsequent to dry alkaline ashing. Results from the Czech Republic in the period 1994-2002. Physiological Research, 53(5), 517-524. Retrieved from [Link]

- Scientific Centre for Anti-infectious Drugs. (2016). STANDARDIZATION METHOD OF QUANTITATIVE DETERMINATION OF IODIDE IONS IN SUBSTANCES AND TABLETS CONTAINING IODINE ADDUCTS. Research Journal of Pharmaceutical, Biological and Chemical Sciences, 7(4), 119-125. Retrieved from [https://www.rjpbcs.com/pdf/2016_7(4)/[9].pdf]([Link]9].pdf)

- Deutsche Forschungsgemeinschaft. (2021). Determination of iodide in serum/plasma or urine by ion chromatography-ICP-MS. The MAK-Collection for Occupational Health and Safety. Retrieved from [Link]

- Agency for Toxic Substances and Disease Registry. (2004). Toxicological Profile for Iodine. Retrieved from [Link]

- Van der Reijden, O. L., van der Knaap, H. C. M., & Zimmermann, M. B. (2011). Validation of a user-friendly and rapid method for quantifying iodine content of salt. Food and Nutrition Bulletin, 32(1), 34-39. Retrieved from [Link]

- Theivasanthi, T., & Alagar, M. (2020). Highly Selective Detection of Iodide in Biological, Food, and Environmental Samples Using Polymer-Capped Silver Nanoparticles. ACS Omega, 5(4), 1845-1855. Retrieved from [Link]

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- Archer, M. & TONG, A. (1998). Rapid, Specific Determination of Iodine and Iodide by Combined Solid-Phase Extraction/Diffuse Reflectance Spectroscopy. Analytical Chemistry, 70(18), 3987-3991. Retrieved from [Link]
- Sulistyarti, H., Atikah, Fardiyah, Q., Febriyanti, S., & Asdauna. (2015). A Simple and Safe Spectrophotometric Method for Iodide Determination. Makara Journal of Science, 19(2), 43-48. Retrieved from [Link]
- Gélinas, Y., Krushevska, A., & Barnes, R. M. (1998). Determination of total iodine in nutritional and biological samples by ICP-MS following their combustion within an oxygen stream. Analytical Chemistry, 70(5), 1021-1025. Retrieved from [Link]
- Soriguer, F., Garcia-Fuentes, E., & Santiago-Fernandez, P. (2012). Introduction of a spectrophotometric method for salivary iodine determination on microplate based on Sandell-Kolthoff reaction. Journal of Clinical Endocrinology & Metabolism, 97(7), E1238-E1242. Retrieved from [Link]
- Sulistyarti, H., Atikah, Fardiyah, Q., Febriyanti, S., & Asdauna. (2015). A Simple and Safe Spectrophotometric Method for Iodide Determination. Makara Journal of Science, 19(2), 43-48. Retrieved from [Link]
- Safavi, A., & Ensafi, A. A. (2001). Iodine and iodate determination by a new spectrophotometric method using N,N-dimethyl-p-phenylenediamine, validated in veterinary supplements and table salt. Analytica Chimica Acta, 434(2), 261-268. Retrieved from [Link]
- Lapanant, L., & Grudpan, K. (1998). Simple and selective method for determination of iodide in pharmaceutical products by flow injection analysis using the iodine-starch reaction. Journal of Pharmaceutical and Biomedical Analysis, 18(3), 441-449. Retrieved from [Link]
- Gontova, T. M., & Kolisnyk, S. V. (2020). Development and validation of the quantitative determination procedure of iodine in the iodides form in the kelp thallus by the ionometry method. Pharmacognosy Journal, 12(4), 793-798. Retrieved from [Link]
- Scientific Centre for Anti-infectious Drugs. (2023). VALIDATION OF THE METHOD FOR DETERMINING IODIDE IONS IN SOLUTIONS BY CAPILLARY ELECTROPHORESIS. ResearchGate. Retrieved from [Link]

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- Li, Y., Teng, W., & Shan, Z. (2020). Concentration-dependent Differences in Urinary Iodine Measurements Between Inductively Coupled Plasma Mass Spectrometry and the Sandell-Kolthoff Method. Thyroid, 30(10), 1523-1530. Retrieved from [Link]
- ResearchGate. (2022). Effect of diverse ions on the determination of iodide (n = 4). Retrieved from [Link]

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Sources

- 1. Spectrophotometric determination of iodine species in table salt and pharmaceutical preparations - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Kinetic determination of iodide in pharmaceutical and food samples - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Development and validation of an assay for iodide in serum using ion chromatography with pulsed amperometric detection - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. series.publisso.de [series.publisso.de]
- 5. Introduction of a spectrophotometric method for salivary iodine determination on microplate based on Sandell-Kolthoff reaction - PMC [pmc.ncbi.nlm.nih.gov]
- 6. documents.thermofisher.com [documents.thermofisher.com]
- 7. Iodide Ion Selective Electrode | ATO.com [ato.com]
- 8. researchgate.net [researchgate.net]
- 9. tandfonline.com [tandfonline.com]
- 10. metrohm.com [metrohm.com]
- 11. Improving Sensitivity, Accuracy, and Reliability of Iodine Determination using Ion Chromatography - AnalyteGuru [thermofisher.com]
- 12. Two simple methods for measuring iodine in urine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. Publishers Panel [diagnostykalaboratoryjna.eu]

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- 14. Spectrophotometric determination of urinary iodine by the Sandell-Kolthoff reaction subsequent to dry alkaline ashing. Results from the Czech Republic in the period 1994-2002 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. researchgate.net [researchgate.net]
- 16. Concentration-dependent Differences in Urinary Iodine Measurements Between Inductively Coupled Plasma Mass Spectrometry and the Sandell-Kolthoff Method - PMC [pmc.ncbi.nlm.nih.gov]
- 17. Interference of preservatives on urinary iodine measurement by Sandell-Kolthoff method - PubMed [pubmed.ncbi.nlm.nih.gov]
- 18. hannainst.com [hannainst.com]
- 19. ionodedirect.com [ionodedirect.com]
- 20. Ion-selective electrode, I | Metrohm [metrohm.com]
- 21. Iodide Ion Selective Electrode (ISE) | NT Sensors [ntsensors.com]
- 22. pubs.acs.org [pubs.acs.org]

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